

# The Enigma of ZINC13466751: A Search for Discovery and Initial Screening Data

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## Compound of Interest

Compound Name: ZINC13466751

Cat. No.: B2989913

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Despite a comprehensive search of public databases and scientific literature, no specific information can be found regarding the discovery, initial screening, or biological activity of a molecule with the identifier **ZINC13466751**. This suggests that the molecule may be proprietary, not yet publicly disclosed, or that the identifier may contain a typographical error.

The ZINC database is a vast and freely accessible collection of commercially available compounds specifically curated for virtual screening and drug discovery.[1][2][3][4] Developed and maintained by the Irwin and Shoichet Laboratories at the University of California, San Francisco (UCSF), ZINC contains over 35 million purchasable compounds in ready-to-use 3D formats.[2] This resource is widely utilized by researchers in academia and industry to identify potential drug candidates by computationally docking them into the binding sites of biological targets.[3][4]

The database is continuously updated, with the latest version being ZINC-22, which includes billions of molecules.[1][5] Users can search the database by various criteria, including chemical structure, physical properties, and vendor information, and can also create and download custom subsets for their screening campaigns.[3][6]

Given the absence of public data for **ZINC13466751**, it is recommended to:

- Verify the ZINC identifier: Double-check the accuracy of the provided ZINC ID. A single character error can lead to a failed search.

- Consult proprietary databases: If this molecule is part of an internal or collaborative research project, its discovery and screening data would be located in private, proprietary databases.
- Review project documentation: For researchers and drug development professionals, internal project documentation, lab notebooks, and screening reports are the most likely sources of information for a specific, non-public compound.

Without any publicly available information, it is not possible to provide a technical guide, data tables, experimental protocols, or visualizations related to the discovery and initial screening of **ZINC13466751**. The information that would typically be included in such a guide, such as the initial hit identification, assay development, and preliminary structure-activity relationships, remains unavailable.

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## References

- 1. ZINC database - Wikipedia [en.wikipedia.org]
- 2. Welcome to ZINC Is Not Commercial - A database of commercially-available compounds [zinc12.docking.org]
- 3. ZINC: A Free Tool to Discover Chemistry for Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ZINC – A Free Database of Commercially Available Compounds for Virtual Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cartblanche [cartblanche.docking.org]
- 6. Using ZINC to acquire a virtual screening library - PubMed [pubmed.ncbi.nlm.nih.gov]
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